

An In-depth Technical Guide to the Physical and Chemical Properties of Dihydrotrichotetronine

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Compound of Interest

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Abstract

Dihydrotrichotetronine, a member of the sorbicillinoid family of fungal metabolites, is a polyketide natural product with a complex and highly oxygenated framework. First isolated from the deep-sea sediment-derived fungus *Penicillium* sp. SCSIO06871, this compound has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dihydrotrichotetronine**, detailed experimental protocols for its isolation and characterization, and an exploration of its potential biological significance. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, drug discovery, and related fields.

Physicochemical Properties

To date, detailed experimental data on the physical properties of **Dihydrotrichotetronine** remain limited in publicly accessible literature. However, based on its reported isolation and characterization, several key chemical identifiers and properties have been established.^[1]

Property	Value	Source
CAS Number	199729-13-0	[1]
Molecular Formula	C ₂₈ H ₃₄ O ₈	[1]
Molecular Weight	498.56 g/mol	[1]
Compound Class	Sorbicillinoid	[1]
Appearance	Not explicitly reported, but related compounds are often powders or oils.	
Solubility	Not explicitly reported, but likely soluble in moderately polar organic solvents like methanol, ethyl acetate, and chloroform, similar to other sorbicillinoids.	
Optical Rotation	Not explicitly reported.	
UV Absorption	Not explicitly reported.	

Chemical Structure and Characterization

The structure of **Dihydrotrichotetronine** was elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).

Spectroscopic Data

While the full detailed NMR and MS spectra are typically found in the primary research literature, the following represents the type of data used for its structural confirmation:

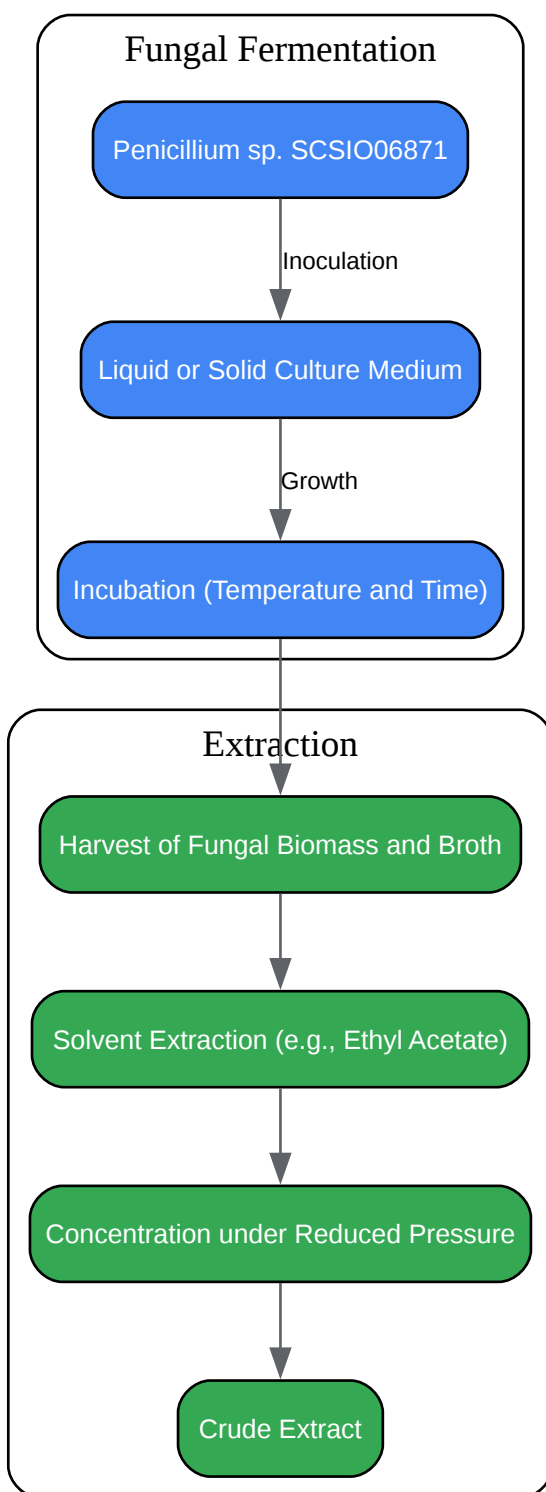
- ¹H NMR: Provides information on the chemical environment and connectivity of hydrogen atoms within the molecule. Key signals would correspond to the protons of the sorbyl side chain, the polyketide core, and any hydroxyl or methine groups.

- ^{13}C NMR: Reveals the number and types of carbon atoms present in the molecule, including carbonyls, olefins, and saturated carbons.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure.
- High-Resolution Mass Spectrometry (HRMS): This technique provides a highly accurate measurement of the molecule's mass, which is used to confirm the elemental composition and molecular formula.

Experimental Protocols

The isolation and characterization of **Dihydrotrichotetronine** involve a multi-step process, beginning with fungal fermentation and culminating in spectroscopic analysis. The following is a generalized workflow based on typical methods for isolating fungal secondary metabolites.

Fungal Fermentation and Extraction

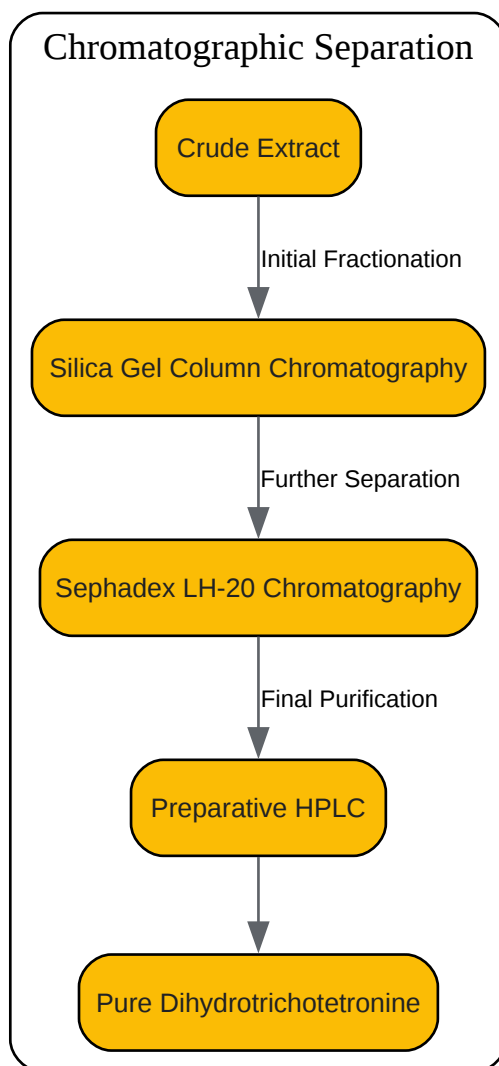


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Caption: Workflow for Fungal Fermentation and Extraction.

Isolation and Purification

The crude extract containing a mixture of metabolites is subjected to various chromatographic techniques to isolate **Dihydrotrichotetronine**.

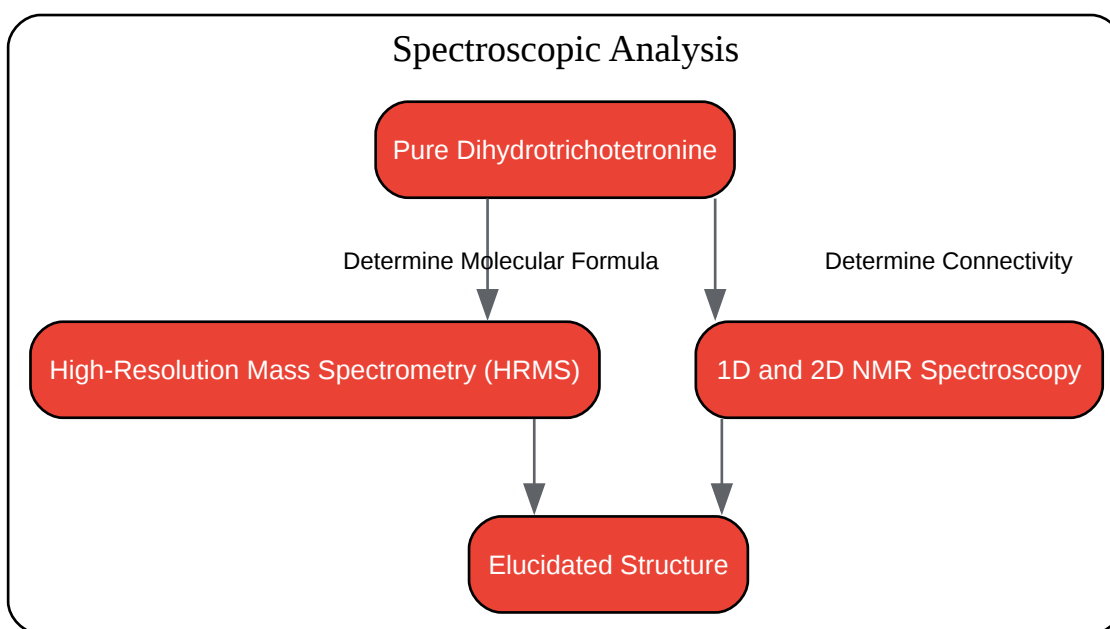


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Caption: Chromatographic Isolation and Purification Workflow.

Structure Elucidation

The purified compound is then analyzed using spectroscopic methods to determine its chemical structure.



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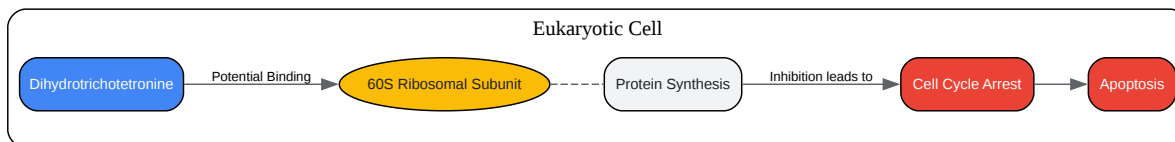
Caption: Workflow for Structure Elucidation.

Biological Activity and Signaling Pathways

Dihydrotrichotetronine belongs to the sorbicillinoid class of natural products, which are known to exhibit a wide range of biological activities, including antimicrobial, antiviral, and cytotoxic effects.[2][3] The biological activity of **Dihydrotrichotetronine** itself has not been extensively reported. However, related trichothecene mycotoxins are well-documented inhibitors of eukaryotic protein synthesis.

Potential Mechanism of Action

The characteristic 12,13-epoxytrichothec-9-ene (EPT) core of many trichothecenes is responsible for their ability to bind to the 60S ribosomal subunit, thereby inhibiting peptidyl transferase activity and halting protein elongation. While **Dihydrotrichotetronine** is a sorbicillinoid and not a classical trichothecene, the potential for protein synthesis inhibition or other cytotoxic mechanisms warrants investigation.



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